

A Comprehensive Technical Guide to the Safe Handling of 4-Hydroxycyclohexanecarbonitrile

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Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarbonitrile

CAS No.: 24056-34-6

Cat. No.: B1315150

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This guide provides an in-depth analysis of the safety protocols and handling precautions for **4-Hydroxycyclohexanecarbonitrile**, tailored for researchers, scientists, and professionals in the field of drug development. Our focus extends beyond mere procedural steps to elucidate the underlying scientific principles that govern safe laboratory practices with this compound.

Compound Identification and Physicochemical Properties

4-Hydroxycyclohexanecarbonitrile is a bifunctional molecule containing both a hydroxyl and a nitrile group. Understanding its physical and chemical properties is foundational to its safe handling.

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ NO	[1][2]
Molecular Weight	125.17 g/mol	[1][2]
CAS Number	24056-34-6	[1][2][3]
Boiling Point	270.0 ± 33.0 °C at 760 mmHg	[1]
Density	1.1 ± 0.1 g/cm ³	[1]
Flash Point	117.1 ± 25.4 °C	[1]
Storage Temperature	2-8°C	[1]

Hazard Identification and Toxicological Profile

4-Hydroxycyclohexanecarbonitrile is classified as harmful and an irritant.[2] The primary hazards are associated with its potential toxicity through various routes of exposure.

GHS Hazard Statements:

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[2]

The toxicity of nitriles is a significant concern in a laboratory setting. While not all nitriles are acutely toxic, many can release cyanide in vivo. This metabolic release of cyanide is the primary mechanism of toxicity for many aliphatic nitriles. Cyanide, in turn, is a potent inhibitor of cellular respiration. Therefore, it is prudent to handle all nitriles, including **4-Hydroxycyclohexanecarbonitrile**, with a high degree of caution.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls and supplemented by appropriate PPE, is essential for minimizing exposure.

Engineering Controls

- **Chemical Fume Hood:** All work with **4-Hydroxycyclohexanecarbonitrile**, including weighing, preparing solutions, and running reactions, must be conducted in a certified chemical fume hood to prevent inhalation of vapors or aerosols.[\[1\]](#)
- **Ventilation:** Ensure adequate ventilation in the laboratory to minimize the accumulation of any fugitive emissions.

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being undertaken.

- **Eye and Face Protection:** Chemical safety goggles are mandatory.[\[1\]](#) In situations where splashing is a significant risk, the use of a face shield in addition to goggles is strongly recommended.
- **Hand Protection:** Chemical-resistant gloves are required.[\[1\]](#) Nitrile gloves are a suitable choice for incidental contact.[\[4\]](#)[\[5\]](#)[\[6\]](#) For prolonged handling or in the event of a spill, heavier-duty gloves should be considered. It is critical to change gloves immediately if they become contaminated.[\[7\]](#)
- **Skin and Body Protection:** A laboratory coat or gown should be worn at all times.[\[1\]](#) For procedures with a higher risk of splashing, a chemically resistant apron is advisable.[\[8\]](#)
- **Respiratory Protection:** In normal laboratory use within a fume hood, respiratory protection is not typically required. However, in the case of a large spill or a failure of engineering controls, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be available.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to preventing accidents and ensuring a safe working environment.

General Handling Practices

- **Avoid Contact:** Minimize all contact with the chemical.[4]
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[1][9]
- **No Food or Drink:** Do not consume food or beverages in the laboratory.[9]
- **Mouth Pipetting:** Never use mouth pipetting.[8]

Storage

- **Container:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][10][11][12]
- **Incompatibilities:** Keep away from strong oxidizing agents, heat, sparks, and open flames.[1]
- **Temperature:** Store at the recommended temperature of 2-8°C.[1]

Emergency Procedures

Preparedness for potential emergencies is a critical component of laboratory safety.

First-Aid Measures

- **Inhalation:** If inhaled, immediately move the person to fresh air.[1][9][10] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[10][13]
- **Skin Contact:** In case of skin contact, immediately remove all contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.[1] Seek medical attention if irritation persists.[1]

- **Eye Contact:** If the chemical enters the eyes, immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][13] Seek immediate medical attention.
- **Ingestion:** If swallowed, do not induce vomiting.[10] Rinse the mouth with water and seek immediate medical attention.[1][3][14]

Accidental Release Measures

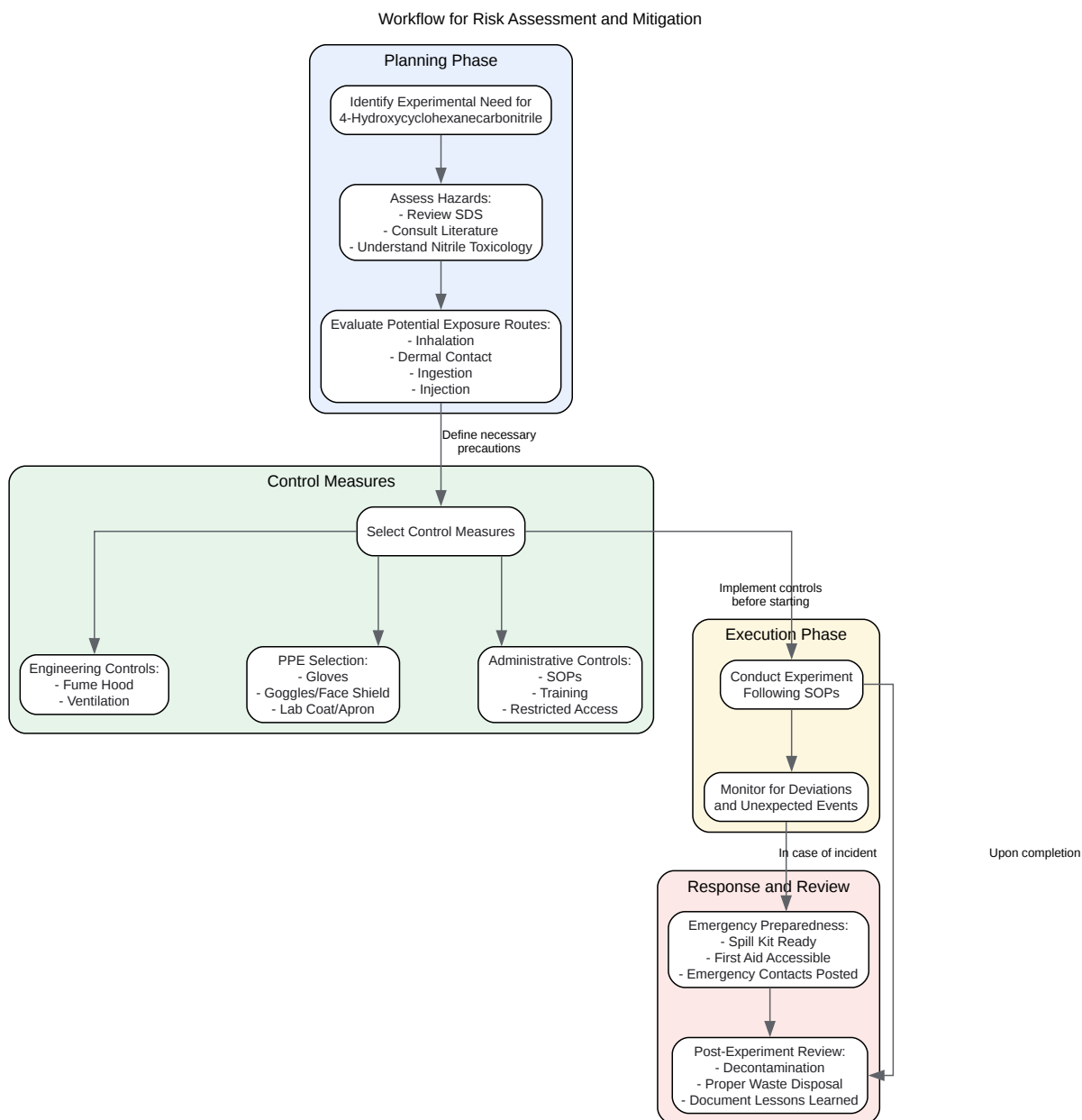
- **Small Spills:** For small spills, absorb the material with an inert absorbent such as sand or vermiculite.[1] Place the contaminated material in a sealed container for proper disposal.
- **Large Spills:** Evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection. Contain the spill and follow the procedure for small spills.
- **Environmental Precautions:** Do not allow the material to enter drains or waterways.[1]

Disposal Considerations

All waste containing **4-Hydroxycyclohexanecarbonitrile** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[1] Contact your institution's environmental health and safety department for specific guidance on proper disposal procedures.

Experimental Workflow: Risk Assessment and Mitigation

The following diagram illustrates a systematic approach to risk assessment and mitigation when planning experiments involving **4-Hydroxycyclohexanecarbonitrile**.



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Caption: A flowchart illustrating the key stages of risk assessment and mitigation for experiments involving **4-Hydroxycyclohexanecarbonitrile**.

Detailed Experimental Protocol: Preparation of a Stock Solution

This protocol provides a step-by-step methodology for the safe preparation of a stock solution of **4-Hydroxycyclohexanecarbonitrile**.

- Preparation and Pre-checks:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Gather all necessary materials: **4-Hydroxycyclohexanecarbonitrile**, solvent, volumetric flask, balance, spatula, and appropriate waste containers.
 - Don the required PPE: safety goggles, nitrile gloves, and a lab coat.
- Weighing the Compound:
 - Place a weigh boat on the analytical balance inside the fume hood.
 - Tare the balance.
 - Carefully transfer the desired amount of **4-Hydroxycyclohexanecarbonitrile** to the weigh boat using a clean spatula. Avoid generating dust or aerosols.
- Dissolution:
 - Carefully add the weighed compound to the volumetric flask.
 - Add a portion of the desired solvent to the flask, ensuring not to fill to the mark.
 - Swirl the flask gently to dissolve the compound. If necessary, use a sonicator, ensuring the flask is capped.
- Final Dilution and Storage:

- Once the compound is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Label the flask clearly with the compound name, concentration, solvent, date, and your initials.
- Store the solution in a properly designated and secondary-contained location.
- Decontamination and Waste Disposal:
 - Clean all glassware and equipment that came into contact with the chemical.
 - Dispose of any contaminated weigh boats, gloves, and other disposable materials in the appropriate solid hazardous waste container.

Conclusion

The safe handling of **4-Hydroxycyclohexanecarbonitrile** in a research and development setting is achievable through a comprehensive understanding of its hazards, the implementation of robust engineering and administrative controls, and the consistent use of appropriate personal protective equipment. By fostering a culture of safety and adhering to the principles outlined in this guide, researchers can minimize their risk of exposure and conduct their work with confidence.

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